

Galanganone C CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Galanganone C**

Cat. No.: **B1164239**

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In-Depth Technical Guide to Galanganone C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Galanganone C**, a diarylheptanoid of interest for its potential therapeutic properties. This document details its chemical and physical characteristics, and summarizes the current, albeit limited, understanding of its biological activities.

Core Compound Data

The fundamental physicochemical properties of **Galanganone C** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
CAS Number	1922129-46-1	[1] [2]
Molecular Weight	500.6 g/mol	[1]
Molecular Formula	C ₃₂ H ₃₆ O ₅	[1]

Biological Activity and Therapeutic Potential

Galanganone C is a naturally occurring compound isolated from the rhizomes of *Alpinia galanga*, a plant used in traditional medicine.^[1] Preliminary research suggests that **Galanganone C** possesses both anti-inflammatory and antioxidant properties, making it a candidate for further investigation in drug discovery and development.^[1]

While specific studies on the mechanisms of **Galanganone C** are not yet prevalent in publicly accessible literature, the broader biological activities of *Alpinia galanga* extracts and related compounds have been studied. These extracts are known to exhibit a wide range of effects, including antimicrobial, antitumor, antiulcer, and antiallergic activities.^{[3][4]} The anti-inflammatory effects of a related compound, galangin, have been attributed to the inhibition of the NF-κB and ERK signaling pathways.^{[5][6]} The antioxidant activity of galangal extracts is well-documented and is attributed to the presence of phenolic compounds that can scavenge free radicals.^{[3][4]}

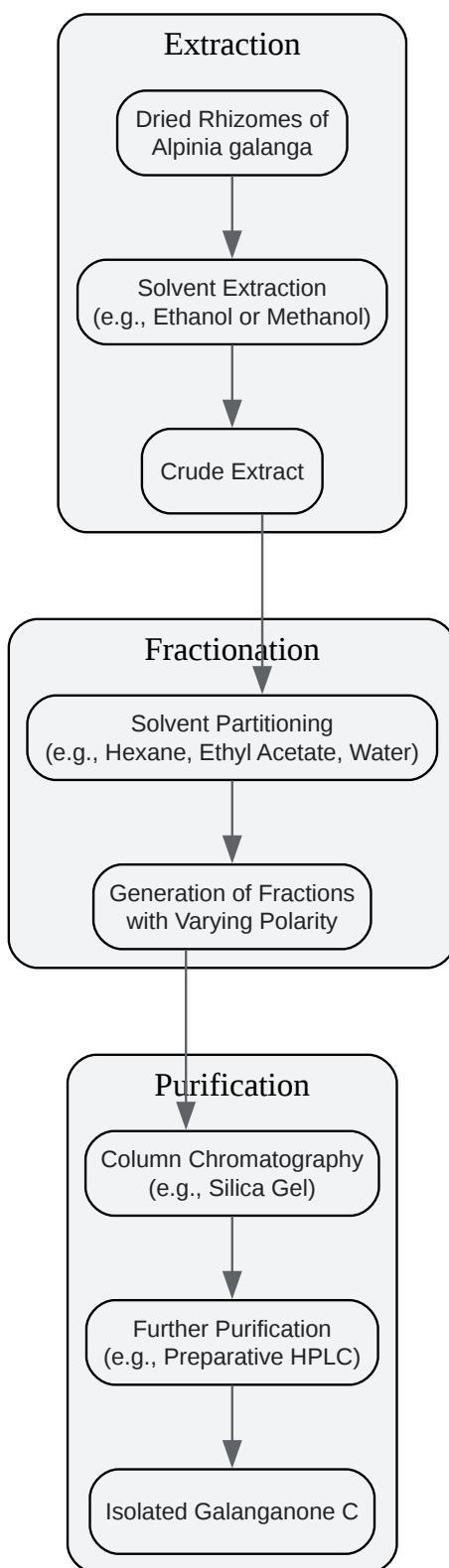
Further research is required to elucidate the specific signaling pathways modulated by **Galanganone C** and to fully understand its therapeutic potential.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Galanganone C** are not widely available. However, a foundational study outlines the general approach for the isolation of similar compounds from *Alpinia galanga*.

General Isolation Workflow

The isolation of diarylheptanoids like **Galanganone C** from *Alpinia galanga* rhizomes typically involves a multi-step process combining extraction and chromatography. The following is a generalized workflow based on common phytochemical isolation procedures.

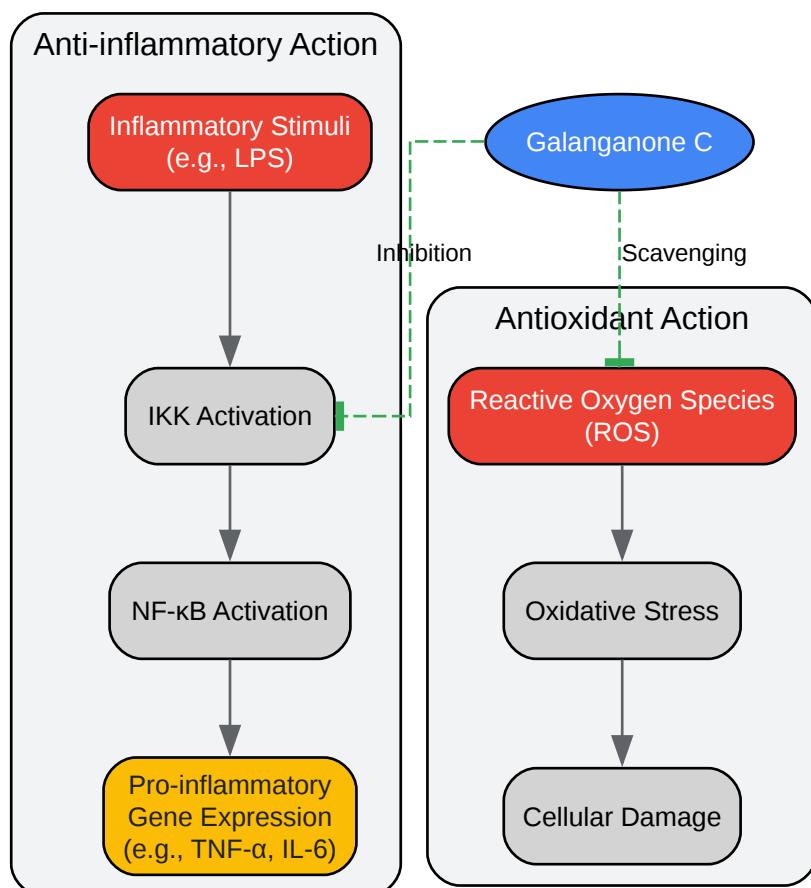
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Caption: Generalized workflow for the isolation of **Galanganone C**.

Postulated Signaling Pathways

Based on the known anti-inflammatory and antioxidant activities of compounds from *Alpinia galanga*, it is plausible that **Galanganone C** may interact with key cellular signaling pathways involved in inflammation and oxidative stress. The following diagram illustrates a hypothetical mechanism of action, drawing parallels from related compounds.

Hypothetical Signaling Pathways for Galanganone C



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Caption: Postulated mechanism of action for **Galanganone C**.

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- To cite this document: BenchChem. [Galanganone C CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1164239#galanganone-c-cas-number-and-molecular-weight>]

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